

A Comparative Guide to the Mass Spectrometry of 3-Benzyloxyaniline

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Compound of Interest

Compound Name: 3-Benzyloxyaniline

Cat. No.: B072059

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of mass spectrometry techniques for the analysis of **3-benzyloxyaniline**, a key intermediate in pharmaceutical synthesis. We present experimental data from Electron Ionization (EI) mass spectrometry and compare it with the expected results from soft ionization techniques, namely Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI). This guide is intended to assist researchers in selecting the appropriate analytical method for their specific needs.

Introduction to 3-Benzyloxyaniline

3-Benzyloxyaniline ($C_{13}H_{13}NO$, Molar Mass: 199.25 g/mol) is an aromatic amine containing a benzyl ether moiety. Its structural features influence its behavior in the mass spectrometer, leading to distinct fragmentation patterns depending on the ionization technique employed. Understanding these patterns is crucial for the unambiguous identification and characterization of this compound in complex matrices.

Comparison of Ionization Techniques

The choice of ionization technique is critical in mass spectrometry as it dictates the extent of fragmentation and the type of information that can be obtained. Here, we compare the hard ionization technique of Electron Ionization (EI) with the soft ionization techniques of Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI).

Ionization Technique	Principle	Typical Observation for 3-Benzyloxyaniline	Advantages	Limitations
Electron Ionization (EI)	High-energy electrons bombard the molecule, causing extensive fragmentation.	A prominent molecular ion peak ($M^{+\cdot}$) and a rich fragmentation pattern providing structural information.	Provides a reproducible fragmentation pattern useful for library matching and structural elucidation.	The molecular ion may be weak or absent for some compounds. Not suitable for thermally labile or non-volatile compounds.
Electrospray Ionization (ESI)	A high voltage is applied to a liquid sample, creating charged droplets that yield intact molecular ions.	Primarily the protonated molecule $[M+H]^+$ with minimal fragmentation.	Ideal for polar and thermally labile molecules. Easily coupled with liquid chromatography (LC).	Less structural information from fragmentation in a single-stage MS experiment. Susceptible to matrix effects.
Atmospheric Pressure Chemical Ionization (APCI)	A corona discharge ionizes the solvent vapor, which then transfers a proton to the analyte.	Predominantly the protonated molecule $[M+H]^+$, potentially with more in-source fragmentation than ESI.	Suitable for less polar and thermally stable compounds. Tolerant of higher flow rates than ESI.	Can cause thermal degradation of some analytes.

Data Presentation: Quantitative Analysis

The following tables summarize the mass spectrometry data for **3-benzyloxyaniline**. The EI data is based on experimental findings, while the ESI and APCI data are predicted based on the known behavior of similar aromatic amines and benzyl ethers.

Table 1: Electron Ionization (EI) Mass Spectrum of **3-Benzylloxylaniline**

m/z	Relative Intensity (%)	Proposed Fragment
199	39	[M] ⁺ (Molecular Ion)
108	100	[C ₇ H ₈ O] ⁺
91	85	[C ₇ H ₇] ⁺ (Tropylium ion)
80	30	[C ₆ H ₆ N] ⁺
77	15	[C ₆ H ₅] ⁺ (Phenyl cation)
65	12	[C ₅ H ₅] ⁺
52	8	[C ₄ H ₄] ⁺

Table 2: Predicted Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI) Mass Spectra of **3-Benzylloxylaniline**

m/z	Predicted Relative Intensity (ESI)	Predicted Relative Intensity (APCI)	Proposed Ion
200	100%	100%	[M+H] ⁺ (Protonated Molecule)
109	Low to moderate	Moderate	[C ₇ H ₉ O] ⁺
91	Low	Low to moderate	[C ₇ H ₇] ⁺ (Tropylium ion)

Experimental Protocols

Electron Ionization (EI) Mass Spectrometry

- Sample Introduction: A dilute solution of **3-benzylloxylaniline** in a volatile solvent (e.g., methanol or dichloromethane) is injected into the gas chromatograph (GC) inlet.
- GC Conditions (Typical):

- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness (e.g., HP-5MS).
- Inlet Temperature: 250 °C.
- Oven Program: Start at 100 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Source Temperature: 230 °C.
 - Mass Analyzer: Quadrupole.
 - Scan Range: m/z 40-450.

Liquid Chromatography-Electrospray Ionization-Mass Spectrometry (LC-ESI-MS)

- Sample Preparation: A stock solution of **3-benzyloxyaniline** (1 mg/mL) is prepared in methanol and serially diluted to the desired concentration.
- LC Conditions (Typical):
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.7 μ m particle size).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: 10% B to 90% B over 10 minutes.
 - Flow Rate: 0.3 mL/min.

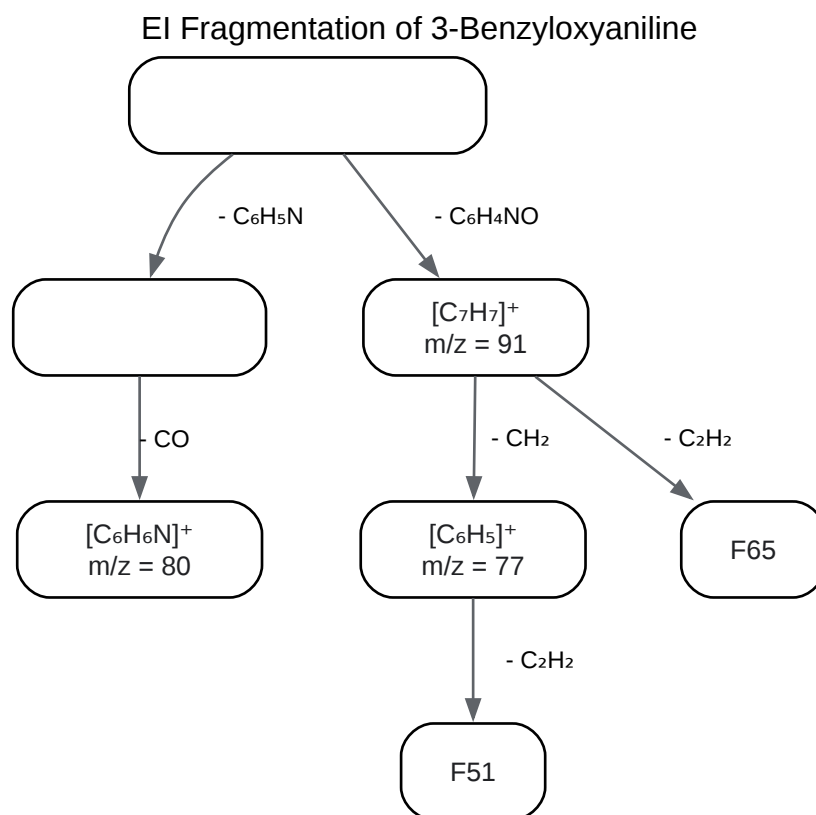
- Column Temperature: 40 °C.
- MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive ion mode.
 - Capillary Voltage: 3.5 kV.
 - Drying Gas Temperature: 325 °C.
 - Drying Gas Flow: 8 L/min.
 - Nebulizer Pressure: 35 psi.
 - Mass Analyzer: Quadrupole Time-of-Flight (Q-TOF).

Liquid Chromatography-Atmospheric Pressure Chemical Ionization-Mass Spectrometry (LC-APCI-MS)

- Sample Preparation: As per LC-ESI-MS.
- LC Conditions (Typical): As per LC-ESI-MS, though higher flow rates (up to 1 mL/min) can be accommodated.
- MS Conditions:
 - Ionization Mode: Atmospheric Pressure Chemical Ionization (APCI), positive ion mode.
 - Corona Current: 4 μ A.
 - Vaporizer Temperature: 350 °C.
 - Drying Gas Temperature: 300 °C.
 - Drying Gas Flow: 5 L/min.
 - Nebulizer Pressure: 60 psi.
 - Mass Analyzer: Quadrupole.

Visualizations

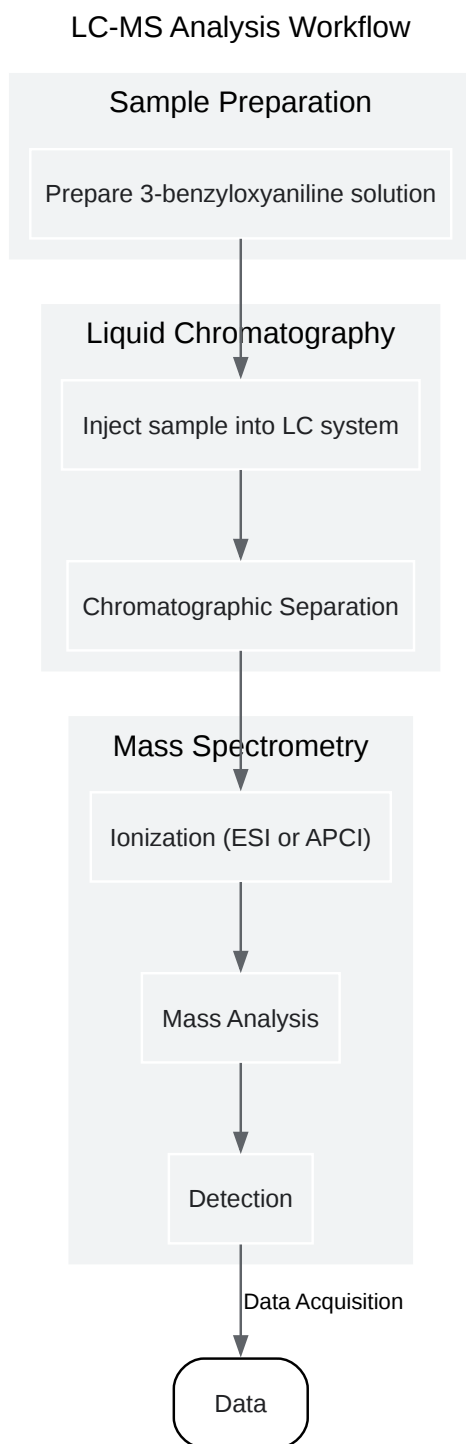
Fragmentation Pathway of 3-Benzyloxyaniline (EI)



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Caption: Proposed EI fragmentation pathway for **3-benzyloxyaniline**.

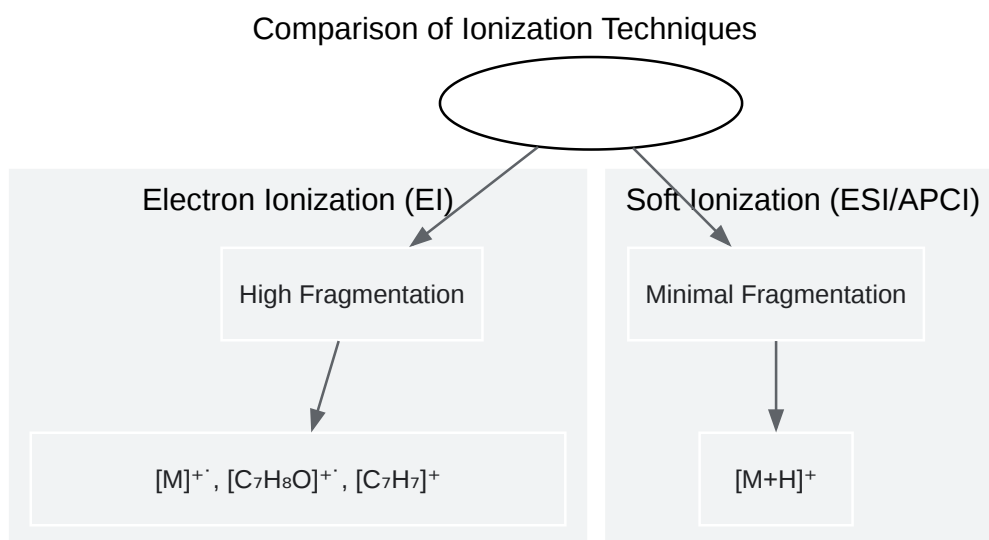
Experimental Workflow for LC-MS Analysis



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Caption: General workflow for LC-MS analysis of **3-benzyloxyaniline**.

Comparison of Ionization Techniques



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Caption: Logical comparison of ionization techniques for **3-benzyloxyaniline**.

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